

Preparing Midostaurin Stock Solutions in Dimethyl Sulfoxide (DMSO)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Midostaurin (Standard)

Cat. No.: B1676583

[Get Quote](#)

Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed protocol for the preparation, storage, and handling of Midostaurin stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent. Midostaurin is a multi-kinase inhibitor targeting protein kinase C (PKC), FLT3, c-KIT, PDGFR, and VEGFR, making it a crucial compound in cancer research and drug development. Accurate and consistent preparation of stock solutions is paramount for reproducible experimental results. This guide consolidates solubility data, stability information, and a step-by-step protocol for laboratory use.

Introduction

Midostaurin, an N-benzoyl derivative of staurosporine, is a potent inhibitor of multiple receptor tyrosine kinases.[1][2] Its primary mechanism of action involves binding to the ATP-binding site of these kinases, thereby inhibiting their activity and downstream signaling pathways that promote tumor cell proliferation and survival.[3] Key targets include FMS-like tyrosine kinase 3 (FLT3), particularly in acute myeloid leukemia (AML) with FLT3 mutations, and KIT receptor tyrosine kinase, which is implicated in systemic mastocytosis.[3][4][5] Midostaurin also demonstrates inhibitory activity against protein kinase C (PKC) isoforms, vascular endothelial growth factor receptors (VEGFRs), and platelet-derived growth factor receptors (PDGFRs).[1]

[6][7] Given its broad-spectrum activity, Midostaurin is a valuable tool in studying various cellular processes and for the development of targeted cancer therapies.

The poor aqueous solubility of Midostaurin necessitates the use of an organic solvent for the preparation of stock solutions for in vitro studies.[8][9] DMSO is a common solvent of choice due to its high solubilizing capacity for a wide range of organic compounds. This document outlines the best practices for preparing concentrated stock solutions of Midostaurin in DMSO to ensure solution integrity and achieve reliable experimental outcomes.

Quantitative Data Summary

The following table summarizes the key quantitative data for Midostaurin relevant to the preparation of stock solutions in DMSO.

Parameter	Value	Reference
Molecular Weight	570.64 g/mol	[7]
Solubility in DMSO	Up to 100 mg/mL (175.24 mM)	[10]
Other Solubilities	Ethanol: 2 mg/mL, Methanol: 5 mg/mL, DMF: 20 mg/mL, Water: Insoluble	[7][10]
Recommended Storage (Powder)	-20°C for up to 2 years	[7]
Recommended Storage (DMSO Stock Solution)	-20°C for up to 2 months	[7]
Typical Cell Culture Working Concentrations	35 nM - 3500 nM	[11]

Experimental Protocol: Preparation of Midostaurin Stock Solution

This protocol details the steps for preparing a 10 mM Midostaurin stock solution in DMSO.

Materials:

- Midostaurin powder (MW: 570.64 g/mol)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

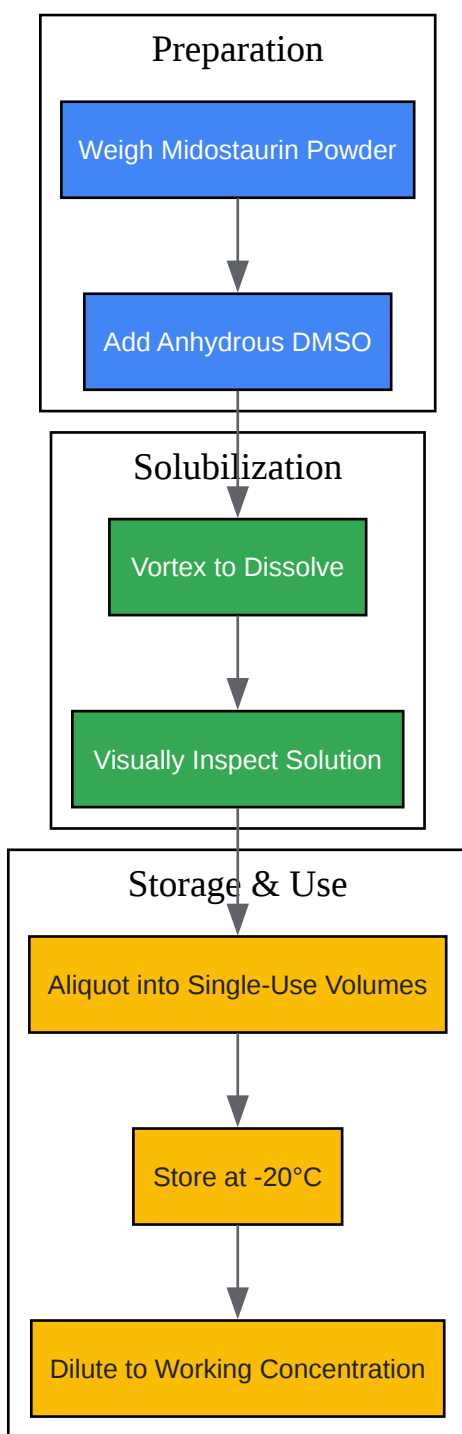
Procedure:

- Pre-handling and Safety:
 - Work in a chemical fume hood to avoid inhalation of the powder.
 - Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
 - Refer to the Safety Data Sheet (SDS) for Midostaurin for complete safety information.
- Calculations:
 - To prepare a 10 mM stock solution, the required mass of Midostaurin needs to be calculated.
 - For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 570.64 \text{ g/mol} * 1000 \text{ mg/g} = 5.71 \text{ mg}$
- Weighing Midostaurin:
 - Tare a sterile microcentrifuge tube or amber vial on a calibrated analytical balance.

- Carefully weigh out 5.71 mg of Midostaurin powder into the tared container.
- Dissolving in DMSO:
 - Add 1 mL of fresh, anhydrous DMSO to the container with the Midostaurin powder. It is crucial to use fresh DMSO as moisture can reduce solubility.[\[10\]](#)
 - Close the container tightly.
- Solubilization:
 - Vortex the solution for 1-2 minutes until the Midostaurin is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming in a 37°C water bath for a few minutes can aid dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for up to 2 months.[\[7\]](#)
- Preparation of Working Solutions:
 - For cell-based assays, dilute the stock solution in the appropriate cell culture medium to the desired final concentration immediately before use.
 - The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to minimize solvent-induced toxicity.[\[12\]](#)

Visualizations

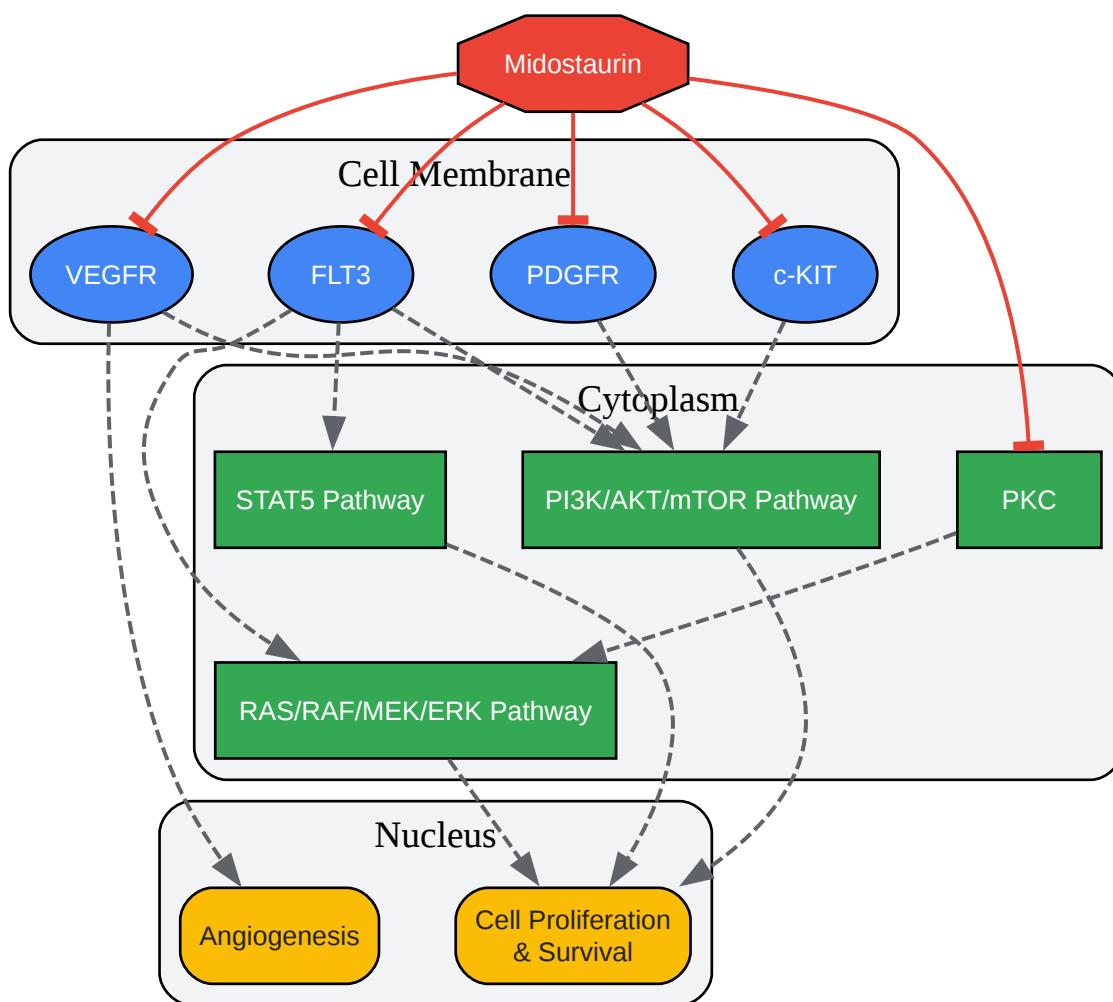
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for preparing Midostaurin stock solution.

Midostaurin Signaling Pathway Inhibition



[Click to download full resolution via product page](#)

Caption: Midostaurin inhibits key signaling pathways.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Midostaurin: a novel therapeutic agent for patients with FLT3-mutated acute myeloid leukemia and systemic mastocytosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Midostaurin | C35H30N4O4 | CID 9829523 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. What is the mechanism of Midostaurin? [synapse.patsnap.com]
- 4. cancercareontario.ca [cancercareontario.ca]
- 5. What is Midostaurin used for? [synapse.patsnap.com]
- 6. go.drugbank.com [go.drugbank.com]
- 7. Midostaurin CAS#: 120685-11-2 [m.chemicalbook.com]
- 8. ema.europa.eu [ema.europa.eu]
- 9. tga.gov.au [tga.gov.au]
- 10. selleckchem.com [selleckchem.com]
- 11. Prolonged cellular midostaurin retention suggests potential alternative dosing strategies for FLT3-ITD-positive leukemias - PMC [pmc.ncbi.nlm.nih.gov]
- 12. medchemexpress.cn [medchemexpress.cn]
- To cite this document: BenchChem. [Preparing Midostaurin Stock Solutions in Dimethyl Sulfoxide (DMSO)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676583#preparing-midostaurin-stock-solutions-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com